

Unveiling the Targets of PIN1 Inhibitors: An In-depth Technical Guide

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Compound of Interest

Compound Name: *PIN1 inhibitor 2*

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Introduction

The peptidyl-prolyl cis-trans isomerase PIN1 has emerged as a critical regulator in a multitude of cellular processes, including cell cycle progression, signal transduction, and gene expression. Its dysregulation is implicated in various pathologies, most notably cancer and Alzheimer's disease, making it a compelling therapeutic target. The development of small molecule inhibitors targeting PIN1 has gained significant momentum. A crucial aspect of this endeavor is the precise identification and validation of the molecular targets of these inhibitors to understand their mechanism of action, predict their therapeutic efficacy, and assess potential off-target effects. This technical guide provides a comprehensive overview of the core methodologies employed for PIN1 inhibitor target identification, presents quantitative data for key inhibitors, and visualizes the intricate signaling networks governed by PIN1.

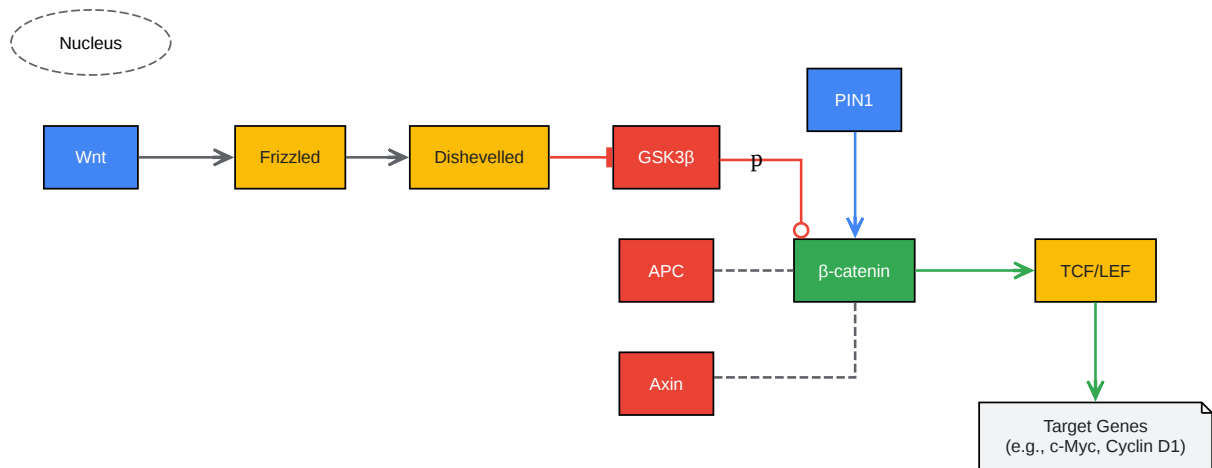
PIN1 Signaling Pathways

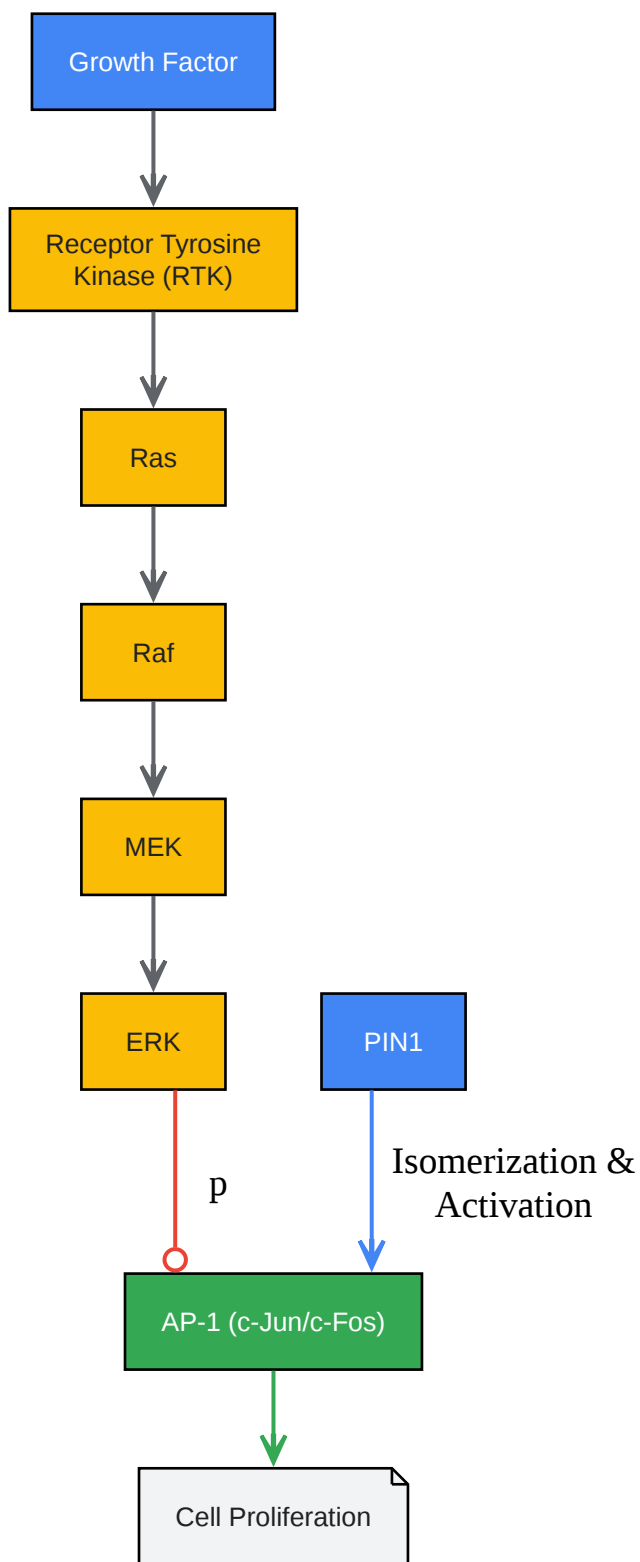
PIN1 exerts its influence by catalyzing the cis-trans isomerization of pSer/Thr-Pro motifs in a wide array of substrate proteins. This conformational change can profoundly impact protein stability, localization, and activity, thereby modulating the output of numerous signaling

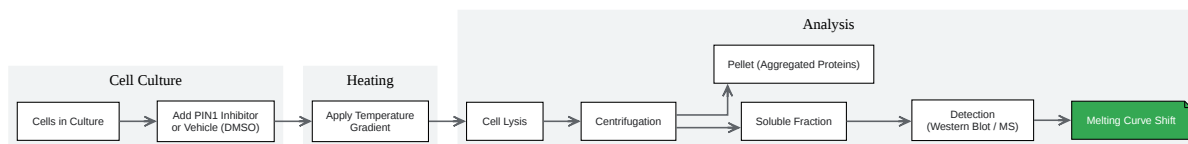
cascades. Understanding these pathways is paramount for contextualizing the effects of PIN1 inhibition.

PIN1 is a key regulator of multiple oncogenic signaling pathways.[1] It is involved in pathways such as the growth factor/RAS-MAPK, pRB/CDK/CYCLIN D1, p53, NOTCH, c-MYC, WNT/ β -CATENIN, and NF-kappaB, among others.[2] For instance, PIN1 enhances the stability of β -catenin in the Wnt signaling pathway by protecting it from degradation, leading to its nuclear accumulation and target gene transcription.[3] In the Ras/AP-1 pathway, PIN1 directly interacts with and enhances the activity of transcription factors like c-Fos and c-Jun.[3] Furthermore, PIN1 regulates the PI3K/AKT/mTOR pathway, which is central to cell growth and survival.[4]

Below are diagrams illustrating some of the key signaling pathways influenced by PIN1.







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